

Application Notes and Protocols for BTC-8 in Murine Models

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Compound of Interest

Compound Name: BTC-8

Cat. No.: B1192421

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Introduction

BTC-8 is a potent and selective small-molecule activator of the pro-apoptotic protein BAX. As a derivative of the BAX activator BAM-7, **BTC-8** has demonstrated significant potential in preclinical cancer research. It functions by directly binding to BAX, triggering a conformational change that leads to its mitochondrial translocation, oligomerization, and subsequent initiation of the intrinsic apoptotic cascade. This process culminates in the release of cytochrome c and the activation of caspases, ultimately leading to programmed cell death. Notably, **BTC-8** has shown efficacy in overcoming resistance to conventional chemotherapeutics and in targeting cancer stem cells. These application notes provide detailed protocols for the dosage and administration of **BTC-8** in mice, intended to guide researchers in designing and executing in vivo studies.

Data Presentation

Table 1: In Vivo Dosage and Administration of **BTC-8** in Mice

Parameter	Details	Source
Compound	BTC-8	[1]
Mouse Model	Murine Lewis Lung Carcinoma (LLC1) Xenograft	[1]
Dosage	1 mg/kg	[1]
Administration Route	Intraperitoneal (i.p.) Injection	[1]
Vehicle	DMSO/Saline (suggested, based on common practice)	Assumption based on typical in vivo compound delivery
Frequency	Daily (suggested, based on similar studies)	Assumption based on typical in vivo compound delivery

Experimental Protocols

Protocol 1: Preparation of **BTC-8** for In Vivo Administration

Materials:

- **BTC-8** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Stock Solution Preparation:
 - Aseptically weigh the required amount of **BTC-8** powder.

- Dissolve the **BTC-8** powder in 100% DMSO to create a concentrated stock solution (e.g., 10 mg/mL). Ensure complete dissolution by vortexing.
- Store the stock solution at -20°C for long-term storage, protected from light.
- Working Solution Preparation (for a 1 mg/kg dose in a 20 g mouse):
 - The final injection volume should ideally be between 100-200 µL for intraperitoneal administration in mice. For this protocol, we will use a 100 µL injection volume.
 - Calculate the required dose for one mouse: $1 \text{ mg/kg} \times 0.02 \text{ kg} = 0.02 \text{ mg} = 20 \text{ µg}$.
 - From the 10 mg/mL stock solution, take 2 µL (which contains 20 µg of **BTC-8**).
 - In a sterile microcentrifuge tube, add the 2 µL of **BTC-8** stock solution.
 - Add sterile saline to bring the final volume to 100 µL. To maintain a low final DMSO concentration (e.g., <5%), you can perform a serial dilution. A common final concentration of DMSO for in vivo studies is 2-5%. In this case, the final DMSO concentration is 2%.
 - Vortex the working solution thoroughly before each injection to ensure a homogenous suspension.
 - Prepare the working solution fresh daily and keep it on ice, protected from light, until use.

Protocol 2: Intraperitoneal (i.p.) Administration of **BTC-8** in a Xenograft Mouse Model

Materials:

- Tumor-bearing mice (e.g., LLC1 xenograft model)
- Freshly prepared **BTC-8** working solution (1 mg/kg)
- Sterile 1 mL syringes with 27-gauge needles
- 70% ethanol for disinfection
- Appropriate animal handling and restraint equipment

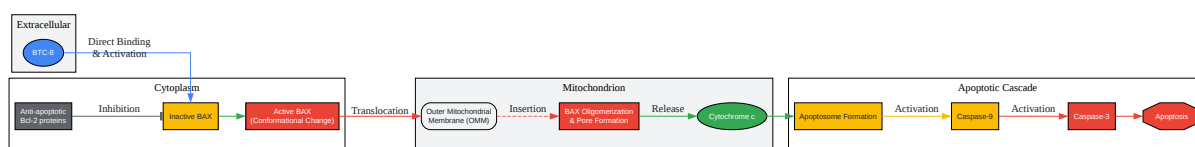
Procedure:

- **Animal Handling:**
 - Gently restrain the mouse using an approved handling technique. Ensure the mouse is calm to minimize stress.
- **Injection Site Preparation:**
 - Position the mouse to expose the lower abdominal quadrants. The injection should be administered in either the left or right lower quadrant to avoid the cecum, bladder, and other vital organs.
 - Wipe the injection site with 70% ethanol.
- **Administration:**
 - Draw the calculated volume of the **BTC-8** working solution (100 µL for a 20 g mouse) into the sterile syringe.
 - Hold the syringe with the bevel of the needle facing up.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ (no blood or fluid should enter the syringe).
 - Slowly inject the entire volume of the **BTC-8** solution.
 - Withdraw the needle smoothly.
- **Post-Injection Monitoring:**
 - Return the mouse to its cage and monitor for any immediate adverse reactions.
 - Continue daily administration as per the experimental design.

- Regularly monitor tumor growth, body weight, and overall animal health throughout the study.

Mandatory Visualization

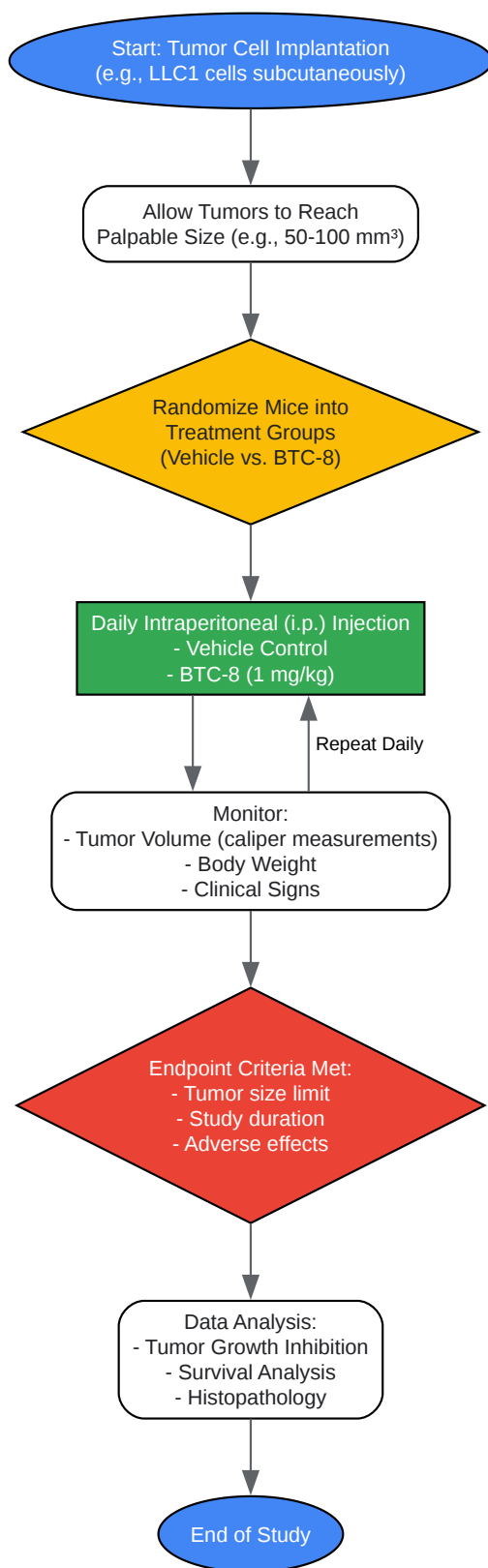
Signaling Pathway of **BTC-8** Action



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Caption: **BTC-8** signaling pathway leading to apoptosis.

Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for a **BTC-8** in vivo efficacy study in a mouse model.

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References

- 1. Direct Activation of Bax Protein for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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